

Personal protective equipment for handling 2-Amino-4-methyl-5-acetylthiazole

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Compound of Interest

Compound Name: 2-Amino-4-methyl-5-acetylthiazole

Cat. No.: B183210

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Essential Safety and Handling Guide for 2-Amino-4-methyl-5-acetylthiazole

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Amino-4-methyl-5-acetylthiazole** (CAS No. 30748-47-1). Adherence to these protocols is essential for ensuring personal safety and regulatory compliance in the laboratory.

Hazard Identification and Classification

2-Amino-4-methyl-5-acetylthiazole is classified as a hazardous chemical.^[1] The primary hazards associated with this compound are irritation to the skin, eyes, and respiratory system.^{[2][3][4]} It may also be harmful if swallowed.^{[1][2]}

GHS Hazard Statements:

- H315: Causes skin irritation.^{[3][5][6]}
- H319: Causes serious eye irritation.^{[3][5][6]}
- H335: May cause respiratory irritation.^{[3][5][6]}
- H302: Harmful if swallowed.^[3]

The signal word for this chemical is "Warning".^{[5][6]}

Physical and Chemical Properties

A summary of the key quantitative data for **2-Amino-4-methyl-5-acetylthiazole** is provided below.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₈ N ₂ OS	[3][5]
Molecular Weight	156.21 g/mol	[3]
Appearance	White to off-white or brown solid powder.[1][5]	[1][5]
Melting Point	265-272 °C (decomposes).[2][5][7]	[2][5][7]
Boiling Point	312.8 °C (Predicted).[2][5]	[2][5]
Flash Point	143.0 °C (Predicted).[2][5]	[2][5]
Solubility	Insoluble in water.[2][5]	[2][5]

Operational and Disposal Plan

A systematic approach to handling and disposal is critical. The following sections provide step-by-step procedural guidance.

Engineering Controls and Workstation Setup

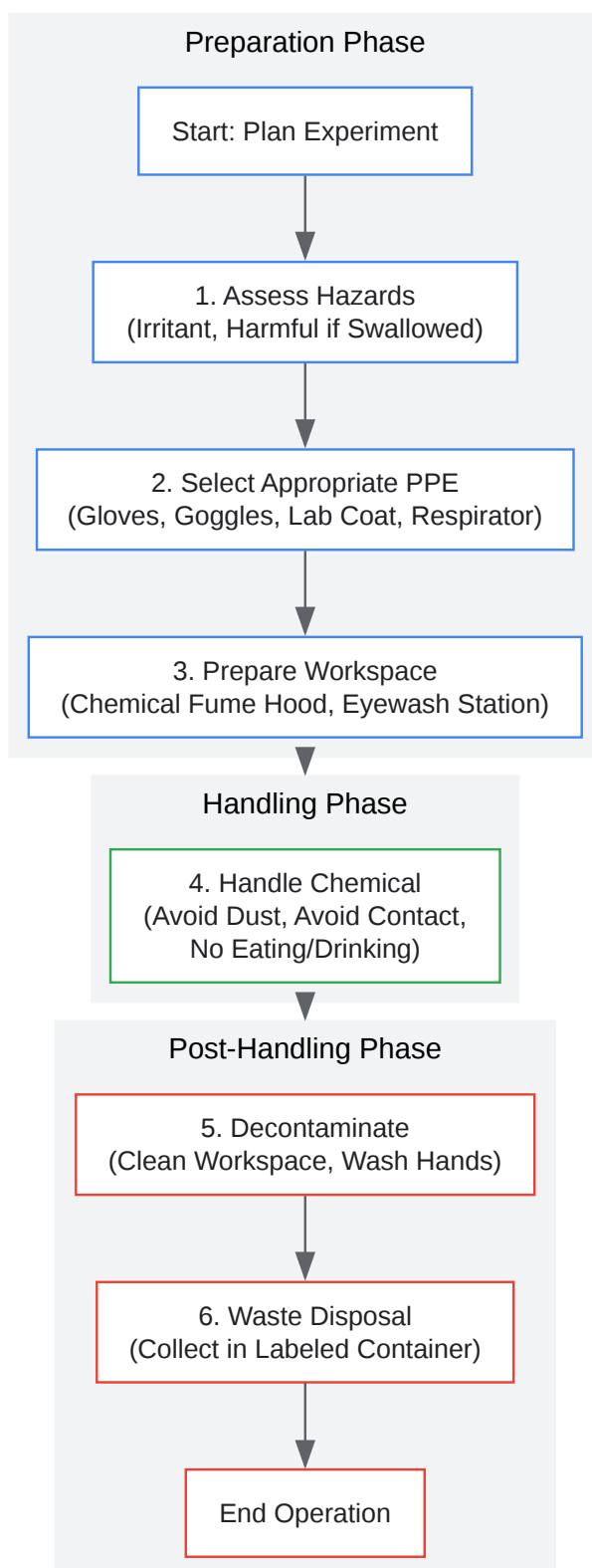
- Ventilation: Always handle this chemical in a well-ventilated area.[1][6][8] Use of a chemical fume hood is recommended to minimize inhalation of dust.[9]
- Safety Stations: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[1][4][8]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is mandatory to prevent exposure.

- Eye and Face Protection: Wear chemical safety goggles or eyeglasses that comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[4\]](#)[\[10\]](#)
- Hand Protection: Wear suitable chemical-resistant gloves to prevent skin contact.[\[1\]](#)[\[2\]](#)[\[4\]](#)
Always inspect gloves prior to use and consult the manufacturer's data for specific breakthrough times.
- Skin and Body Protection: Wear a laboratory coat or other suitable protective clothing to prevent skin exposure.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Respiratory Protection: If dust formation is likely or ventilation is inadequate, use a NIOSH-approved N95 dust mask or a higher-level respirator.[\[4\]](#) Follow OSHA respirator regulations found in 29 CFR 1910.134.[\[4\]](#)

The following workflow outlines the essential steps for safely handling **2-Amino-4-methyl-5-acetylthiazole** from preparation to disposal.



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Caption: Workflow for handling **2-Amino-4-methyl-5-acetylthiazole**.

Handling Procedures and Hygiene

- **Avoid Dust Formation:** Minimize the generation and accumulation of dust during handling.[1][4][6][11]
- **Personal Hygiene:** Wash hands, face, and any exposed skin thoroughly after handling the material, before breaks, and at the end of the workday.[1][11] Do not eat, drink, or smoke in areas where the chemical is used.[1][9][11]
- **Avoid Contact:** Prevent contact with skin, eyes, and clothing.[1][4] Do not ingest or inhale the substance.[1][4][11]
- **Clothing:** Remove and wash contaminated clothing before reuse.[11]

Storage and Incompatibilities

- **Storage Conditions:** Store containers in a dry, cool, and well-ventilated place, keeping them tightly closed when not in use.[1][6][11]
- **Incompatible Materials:** Keep away from strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[1][8]

Spill Management and Disposal

- **Spill Cleanup:** In case of a spill, use proper personal protective equipment.[4] Sweep up or vacuum the material and place it into a suitable, closed, and labeled container for disposal.[1][4][8][11] Avoid creating dusty conditions during cleanup.[4]
- **Waste Disposal:** Dispose of the contents and container at an approved waste disposal plant in accordance with all applicable local, state, and federal regulations.[1][5][6][12] Do not flush the material into surface water or the sanitary sewer system.[1]

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